

A Technical Guide to Ammonium Stearate for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Ammonium stearate

Cat. No.: B087221

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Prepared for: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of **ammonium stearate**, focusing on its core physicochemical properties, synthesis, and applications relevant to research and pharmaceutical development.

Core Properties of Ammonium Stearate

Ammonium stearate is the ammonium salt of stearic acid, a long-chain saturated fatty acid. Its amphiphilic nature, possessing a hydrophilic ammonium head and a hydrophobic stearate tail, makes it a useful surfactant and emulsifying agent.^[1] It is commonly used in the formulation of cosmetics, and in industrial applications such as waterproofing cements.^{[2][3]}

Physicochemical Data

The fundamental quantitative properties of **ammonium stearate** are summarized in the table below. These values are essential for its application in formulation and chemical synthesis.

Property	Value	CAS Registry Number
Molecular Formula	$C_{18}H_{39}NO_2$	1002-89-7[2]
Molecular Weight	301.51 g/mol [3]	1002-89-7
Appearance	White to yellow powder or paste[4]	1002-89-7
Solubility	Soluble in hot water; slightly soluble in ethanol[3]	1002-89-7

Experimental Protocols

Ammonium stearate's primary function in many formulations is as an emulsifier. The following protocol details a common method for the preparation of an **ammonium stearate** emulsion, a foundational technique for its use in various applications, including as a vehicle in topical formulations.

Protocol: Preparation of an Ammonium Stearate Emulsion

This protocol is adapted from a patented method for producing a stable **ammonium stearate** emulsion.[5]

Objective: To prepare a stable oil-in-water emulsion using **ammonium stearate** as the primary emulsifying agent.

Materials:

- Stearic Acid (15-35% by weight)
- 20% Ammonia Water (6-14% by weight)
- Sodium Lauryl Sulfate (1-3% by weight)
- Deionized Water (to balance)
- Reaction vessel with a mixer

- Emulsifying tank with a high-shear emulsifier

Procedure:

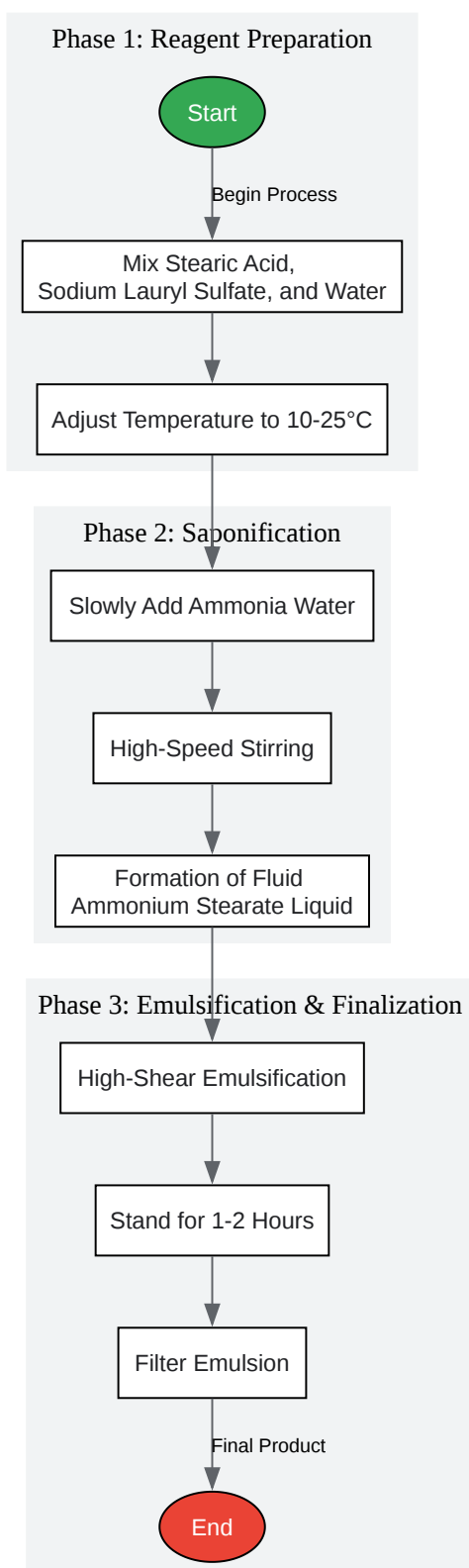
- Preparation of the Aqueous Phase:
 - In the reaction vessel, combine the specified amounts of stearic acid, sodium lauryl sulfate, and deionized water.
 - Adjust the temperature of the mixture to 10-25°C.
 - Begin stirring the mixture with the mixer until the components are evenly dispersed.
- Formation of **Ammonium Stearate**:
 - Slowly add the 20% ammonia water to the stirred mixture in the reaction vessel.
 - Increase the mixing speed to a high setting.
 - Continue to stir until all the stearic acid has melted and reacted, forming a fluid **ammonium stearate** liquid.
- Emulsification:
 - Transfer the prepared **ammonium stearate** liquid into the emulsifying tank.
 - Homogenize the liquid at a high speed (e.g., 2900 rpm) using the high-shear emulsifier.
 - Continue emulsification until the liquid's color turns to a silver-white metallic luster and the viscosity is $\leq 350\text{cps}$.
- Stabilization and Filtration:
 - Allow the emulsion to stand for 1-2 hours to stabilize.
 - Filter the emulsion to remove any large particles or agglomerates.
 - The resulting product is a stable **ammonium stearate** emulsion ready for use in formulations.

Logical and Experimental Workflows

Due to its function as a surfactant and emulsifier, **ammonium stearate** is not typically involved in complex biological signaling pathways. However, its synthesis and formulation processes can be represented as logical workflows.

Workflow for Ammonium Stearate Emulsion Synthesis

The following diagram illustrates the key stages in the production of an **ammonium stearate** emulsion, from the initial mixing of reagents to the final product.



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Caption: Workflow for the synthesis of an **ammonium stearate** emulsion.

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